

# High-Purity Synthetic CLE25 Peptide: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: CLE25 Peptide

Cat. No.: B15602921

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This document provides detailed application notes and protocols for the use of high-purity synthetic **CLE25 peptide** in research and drug development. The **CLE25 peptide**, a key signaling molecule in plants, is instrumental in understanding vascular development and stress response mechanisms. These guidelines are intended for researchers, scientists, and drug development professionals.

## Product Information

High-purity synthetic **CLE25 peptide** is a 12-amino acid peptide with the sequence Arg-Lys-Val-Hyp-Asn-Gly-Hyp-Asp-Pro-Ile-His-Asn, where 'Hyp' represents hydroxyproline. It is typically supplied as a lyophilized powder and should be stored at -20°C. The molecular weight is approximately 1375.5 g/mol. [1] For research purposes, it is crucial to use a highly pure synthetic version to ensure reproducible results.

Table 1: Commercial Sources for High-Purity Synthetic **CLE25 Peptide**

Supplier	Product Name	Purity	Quantity Options	Catalog Number
Blue Tiger Scientific	CLE25 Peptide (Highly Pure)	≥98% (HPLC)	Custom amounts available	MDP0859
Molecular Depot	CLE25 Peptide (Highly Pure)	Not Specified	100 µg, Custom bulk amounts	MDP0859
MedchemExpress	CLE25 Peptide	>98%	50 mg, 100 mg, 250 mg, Custom	HY-P1004
Peptide Institute, Inc.	CLE25 Peptide	≥98.0% (HPLC)	0.5 mg, Bulk request	4511-v
FUJIFILM Wako	CLE25 Peptide	≥98% (HPLC)	0.5mg	332-45111
Biosynth	CLE25 Peptide	High Purity	Inquire for options	PBP-4511-V

## Biological Activity and Signaling Pathways

The **CLE25 peptide** is a versatile signaling molecule involved in at least two distinct pathways in *Arabidopsis thaliana*:

- **Vascular Development (Phloem Initiation):** **CLE25 peptide** signals through the CLAVATA2 (CLV2) and CLE-RESISTANT RECEPTOR KINASE (CLERK) receptor complex to regulate the initiation of phloem development.[2] This pathway is crucial for the proper formation of the plant's vascular system.
- **Drought Stress Response and Stomatal Closure:** As a long-distance signal, CLE25 moves from the roots to the leaves in response to dehydration.[3] In the leaves, it binds to the BARELY ANY MERISTEM (BAM1) and BAM3 receptor-like kinases.[3] This binding event triggers a signaling cascade that upregulates the expression of 9-CIS-EPOXYCAROTENOID DIOXYGENASE 3 (NCED3), a key enzyme in the biosynthesis of the stress hormone abscisic acid (ABA).[3][4] The resulting increase in ABA levels leads to stomatal closure, reducing water loss.[3][5]

## Application Notes

High-purity synthetic **CLE25 peptide** is a valuable tool for a variety of in vitro and in vivo studies:

- **Receptor-Ligand Interaction Studies:** To investigate the binding affinity and kinetics of CLE25 with its receptors, such as BAM1, BAM3, and the CLERK-CLV2 complex.
- **In Vitro Bioassays:** To study the physiological effects of CLE25, such as the induction of stomatal closure in epidermal peels.
- **Signaling Pathway Elucidation:** To dissect the downstream components of the CLE25 signaling cascade, including protein phosphorylation and changes in gene expression.
- **Structure-Activity Relationship Studies:** To identify the key amino acid residues responsible for the biological activity of CLE25 by using synthetic analogues.
- **Drug Discovery and Agrochemical Screening:** To identify compounds that can modulate the activity of the CLE25 signaling pathway for potential applications in agriculture to enhance drought tolerance in crops.

## Experimental Protocols

### Stomatal Aperture Assay in *Arabidopsis thaliana*

This protocol is designed to assess the effect of synthetic **CLE25 peptide** on stomatal closure in detached leaves.

Materials:

- High-purity synthetic **CLE25 peptide**
- *Arabidopsis thaliana* (Col-0) plants, 4-5 weeks old
- Opening Buffer (10 mM MES-KOH, pH 6.15, 50 mM KCl, 10  $\mu$ M CaCl<sub>2</sub>)
- Microscope slides and coverslips
- Microscope with a camera and image analysis software (e.g., ImageJ)

#### Procedure:

- Prepare a stock solution of **CLE25 peptide** in sterile water. It is recommended to prepare fresh dilutions in the opening buffer for each experiment.
- Excise fully expanded rosette leaves from well-watered Arabidopsis plants.
- Float the detached leaves, abaxial (lower) side down, in a petri dish containing the opening buffer and expose to light for 2-3 hours to induce stomatal opening.
- Replace the opening buffer with fresh buffer containing different concentrations of **CLE25 peptide** (e.g., 1 nM, 10 nM, 100 nM, 1  $\mu$ M).[5] Include a mock control with the buffer alone.
- Incubate the leaves for 3 hours under the same light conditions.[5]
- To observe the stomata, you can either create an epidermal peel or use a non-destructive imaging technique. For epidermal peels, gently tear the leaf and mount the thin epidermal layer on a microscope slide with a drop of the incubation buffer.
- Immediately observe the stomata under a microscope and capture images.
- Measure the width and length of the stomatal pores using image analysis software. At least 50 stomata should be measured per treatment condition.
- The stomatal aperture is typically expressed as the ratio of width to length.

Table 2: Dose-Response of **CLE25 Peptide** on Stomatal Aperture

CLE25 Concentration (nM)	Mean Stomatal Aperture (Width/Length Ratio) $\pm$ SD
0 (Mock)	Insert experimentally determined value
1	Insert experimentally determined value
10	Insert experimentally determined value
100	Insert experimentally determined value
1000	Insert experimentally determined value
EC50	To be determined from the dose-response curve

## Quantitative Real-Time PCR (qRT-PCR) for NCED3 Expression

This protocol details the measurement of NCED3 gene expression in response to **CLE25 peptide** treatment.

Materials:

- Arabidopsis thaliana seedlings (2 weeks old)
- Liquid ½ MS medium
- Synthetic **CLE25 peptide**
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix and primers for NCED3 and a reference gene (e.g., ACTIN2)
- Real-time PCR system

Procedure:

- Grow Arabidopsis seedlings in liquid ½ MS medium.

- Treat the seedlings with a final concentration of 1  $\mu$ M **CLE25 peptide** or a mock solution.
- Harvest the aerial parts of the seedlings at different time points (e.g., 0, 1, 3, 6 hours) after treatment.
- Immediately freeze the samples in liquid nitrogen and store at -80°C until RNA extraction.
- Extract total RNA from the samples using a commercial RNA extraction kit according to the manufacturer's instructions.
- Synthesize first-strand cDNA from the total RNA using a cDNA synthesis kit.
- Perform qRT-PCR using the synthesized cDNA, gene-specific primers for NCED3 and the reference gene, and a qPCR master mix.
- Analyze the results using the  $\Delta\Delta$ Ct method to determine the relative fold change in NCED3 expression.

Table 3: NCED3 Expression in Response to **CLE25 Peptide**

Time Point (hours)	Relative NCED3 Expression (Fold Change) $\pm$ SD
0	1.0
1	Insert experimentally determined value
3	Insert experimentally determined value
6	Insert experimentally determined value

## Receptor-Ligand Binding Assay (Conceptual Protocol)

A direct binding assay has not been explicitly detailed for CLE25 in the literature surveyed. However, based on similar peptide-receptor studies, an isothermal titration calorimetry (ITC) or microscale thermophoresis (MST) experiment could be performed. For example, a study on the related CLE45 peptide and its receptor BAM3 reported a dissociation constant (Kd) of ~120 nM as determined by ITC.[6]

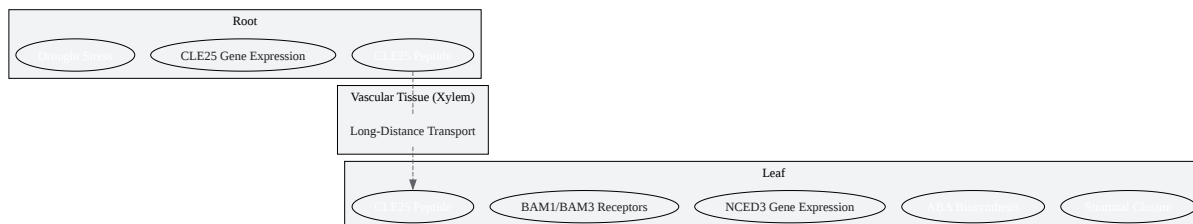
## Conceptual ITC Workflow:

- Express and purify the extracellular domain of the BAM1 or BAM3 receptor.
- Prepare a solution of the purified receptor in a suitable buffer.
- Prepare a solution of the synthetic **CLE25 peptide** in the same buffer.
- Titrate the **CLE25 peptide** solution into the receptor solution in the ITC instrument.
- Measure the heat changes upon binding.
- Analyze the data to determine the binding affinity (Kd), stoichiometry (n), and thermodynamic parameters ( $\Delta H$  and  $\Delta S$ ).

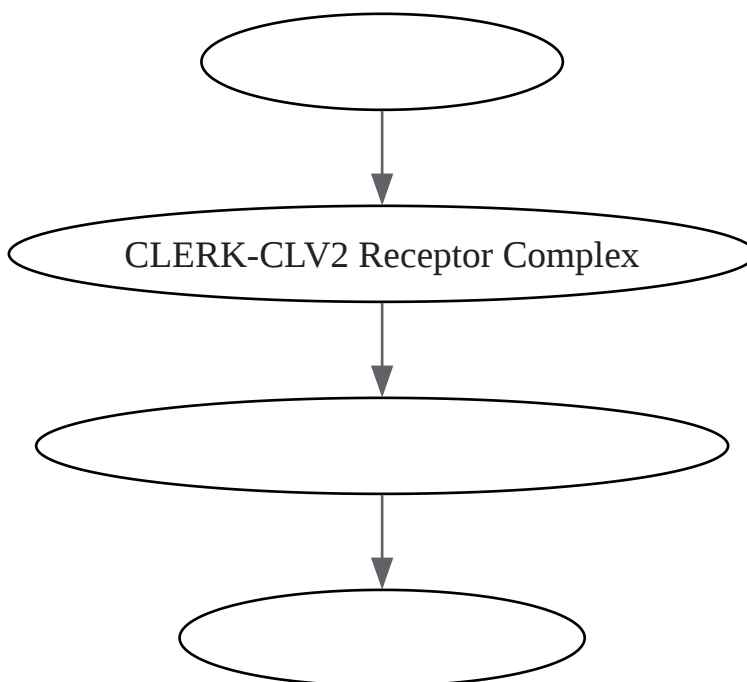
Table 4: Binding Affinities of CLE Peptides to Receptors (Reference Data)

Ligand	Receptor	Method	Binding Affinity (Kd)
CLE45	BAM3	ITC	~120 nM[6]
CLE13	BAM1	Not Specified	10 nM[7]
CLE16	BAM1	Not Specified	6.9 nM[7]
CLE25	BAM1/BAM3	To be determined	To be determined
CLE25	CLERK-CLV2	To be determined	To be determined

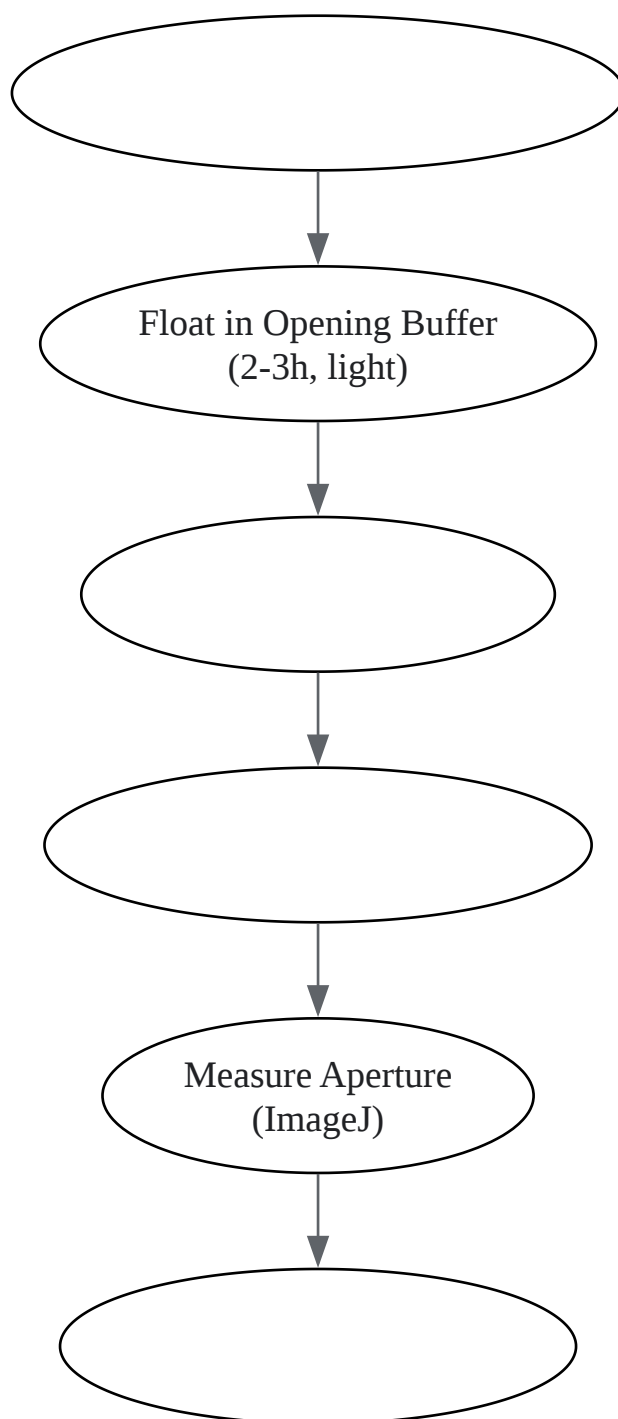
## Visualizations of Signaling Pathways and Workflows



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## References

- [1. bluetigerscientific.com \[bluetigerscientific.com\]](https://www.bluetigerscientific.com)
- [2. CLE25 peptide regulates phloem initiation in Arabidopsis through a CLERK-CLV2 receptor complex - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A small peptide modulates stomatal control via abscisic acid in long-distance signalling - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. Perception of root-active CLE peptides requires CORYNE function in the phloem vasculature - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. BAM1/2 receptor kinase signaling drives CLE peptide-mediated formative cell divisions in Arabidopsis roots - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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